

Imatinib mesylate generic OHK9511 anti-leukemic effects

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Imatinib Mesylate

CAS No.: 220127-57-1

Cat. No.: S547881

[Get Quote](#)

Quantitative Data Comparison

The table below summarizes key experimental findings that directly compare the efficacy of OHK9511 and Glivec.

Experimental Model	Measured Parameter	OHK9511 Results	Glivec Results	Conclusion
Various CML Cell Lines (K562, BV173, KCL22, KBM-5, MYL) [1]	IC ₅₀ (concentration for 50% inhibition)	Comparable values across cell lines	Comparable values across cell lines	No significant difference in growth inhibitory potency [1]
Various CML Cell Lines [1]	Apoptosis Induction (Annexin V-positive cells)	Similar levels of apoptosis induced	Similar levels of apoptosis induced	No significant difference in ability to trigger programmed cell death [1]
Mouse Leukemia Model (Ba/F3 BCR-ABL ^{WT} cells) [1]	Overall Survival	Similar survival curve	Similar survival curve	No significant difference in survival benefit <i>in vivo</i> [1]

Experimental Model	Measured Parameter	OHK9511 Results	Glivec Results	Conclusion
Human Xenograft Model (BV173 cells in NOD/SCID mice) [1]	Overall Survival	Similar survival curve	Similar survival curve	No significant difference in efficacy against human CML cells in a living organism [1]
Adriamycin-Resistant CML Cell Line (K562/ADM) [2]	IC ₅₀ for Imatinib	0.378 ± 0.029 μM	0.492 ± 0.024 μM (in sensitive K562 cells)	Effective regardless of multidrug resistance status [2]

Detailed Experimental Protocols

The conclusions above are supported by the following standardized experimental methods.

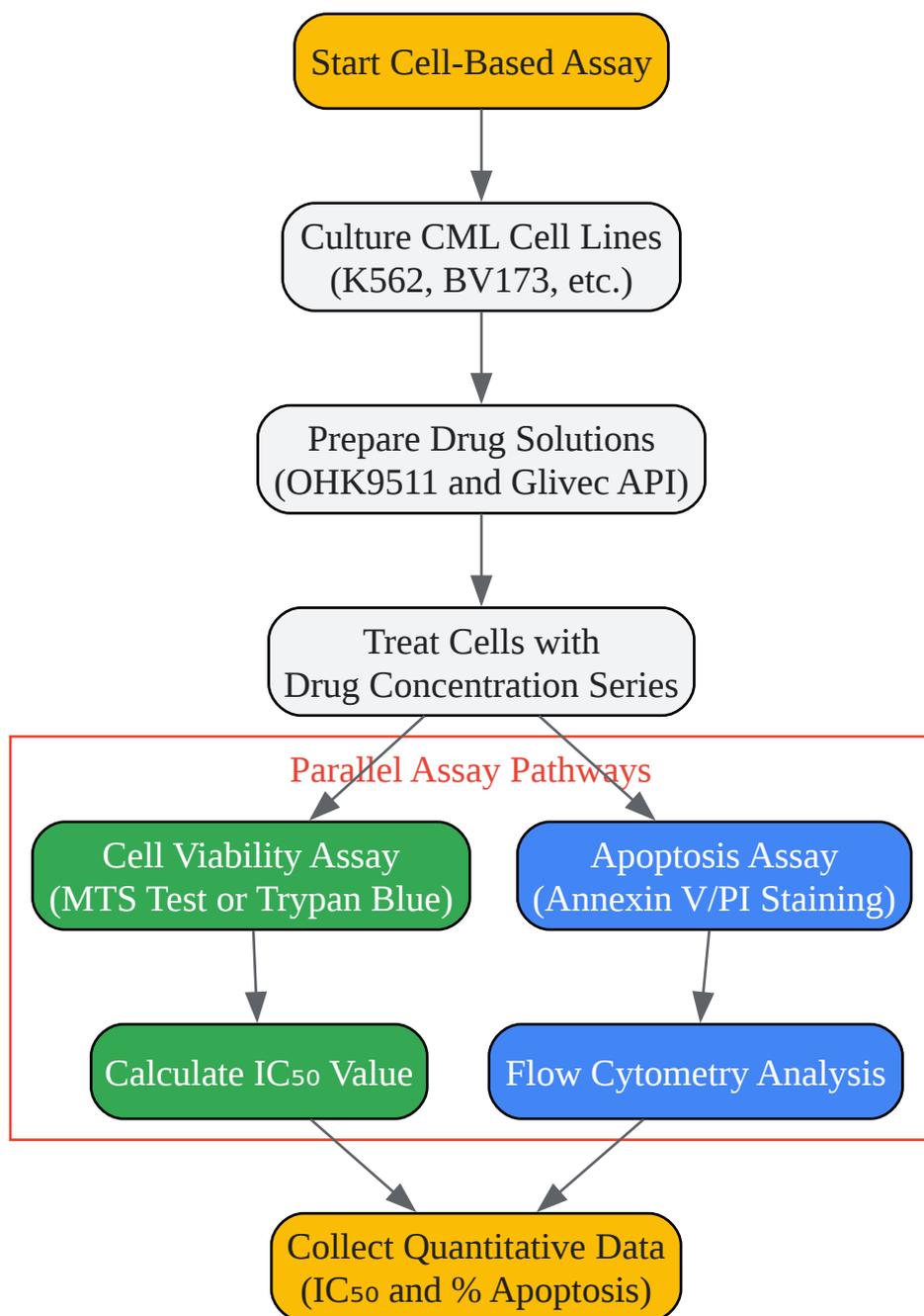
Cell-Based Assays for Viability and Apoptosis

These experiments are fundamental for initial, high-throughput screening of a drug's anti-leukemic potential.

- **Cell Lines Used:** The study used a panel of Philadelphia chromosome-positive (Ph+) CML cell lines, including K562, BV173, KCL22, KBM-5, and MYL, along with their drug-resistant subclones (e.g., KBM-5/STIR with T315I mutation) [1].
- **Cell Culture:** Cells were maintained in RPMI 1640 medium supplemented with 10% fetal bovine serum, L-glutamine, and antibiotics at 37°C in a 5% CO₂ atmosphere [1].
- **Drug Preparation:** Active Pharmaceutical Ingredients (APIs) of both OHK9511 and Glivec were isolated from their respective tablets, confirmed for high purity (≈95-97%) via HPLC analysis, dissolved in DMSO to create stock solutions, and stored at -80°C [1].
- **Cell Viability (IC₅₀) Assay:** Cells were treated with a range of concentrations of OHK9511 or Glivec. After a defined period, cell proliferation was measured using the **MTS assay** (a colorimetric method for measuring metabolic activity) or the **trypan blue exclusion** test. The IC₅₀ value was then calculated using specialized software like CalcuSyn [1].
- **Apoptosis Assay:** After drug treatment, cells were stained with **Annexin V-FITC** and **Propidium Iodide (PI)**. The samples were then analyzed by **flow cytometry** to distinguish and quantify live

(Annexin V-/PI-), early apoptotic (Annexin V+/PI-), and late apoptotic/dead (Annexin V+/PI+) cell populations [1].

The following diagram illustrates the workflow for these cell-based assays.



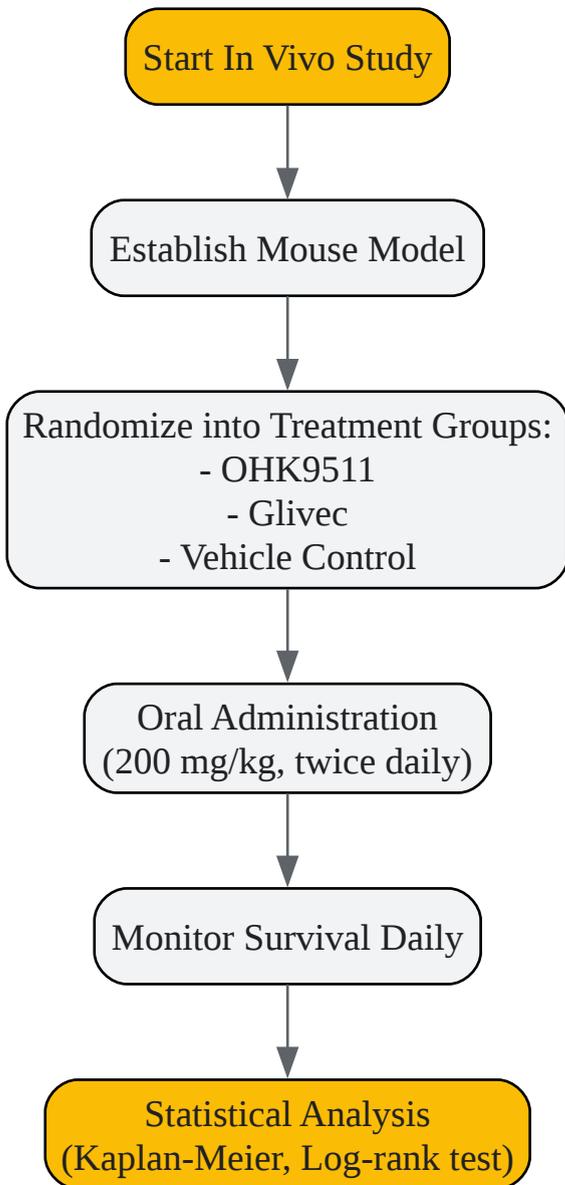
[Click to download full resolution via product page](#)

In Vivo Efficacy Studies in Mouse Models

These experiments evaluate the drug's effectiveness in a complex living system, providing critical data before human trials.

- **Mouse Models:** Two different models were used:
 - **Nude mice** transplanted with murine pro-B cells engineered to express the human BCR-ABL^{WT} oncogene (Ba/F3 BCR-ABL^{WT} cells) [1].
 - **NOD/SCID mice** transplanted with human CML cells (BV173 cell line) to create a xenograft model [1].
- **Drug Administration:** For *in vivo* use, tablets were ground and dissolved in 0.5% methylcellulose. Mice were orally administered either OHK9511, Gleevec, or a vehicle control at a dose of **200 mg/kg**, twice daily, according to the specific study timeline [1].
- **Experimental Timeline:**
 - In the nude mouse model, treatment began two days after cell injection and continued for 10 days [1].
 - In the human xenograft model, treatment began eight days after transplantation and continued for 10 days [1].
- **Primary Endpoint:** The main outcome measured was **overall survival**. Mice were monitored daily and sacrificed when they became moribund. Survival curves were plotted and statistically compared using the **Kaplan-Meier method** and the **log-rank test** [1].

The workflow for the *in vivo* studies is summarized below.



[Click to download full resolution via product page](#)

Interpretation and Context for Researchers

- **Overcoming Physician Skepticism:** The study was designed to address a specific clinical concern. In Japan, generic drugs are approved based on chemical structure and pharmacokinetic data, but **demonstration of biological activity is not mandatory**. This research directly provides the biological efficacy data that can reassure hematologists about the generic's quality [1].
- **Mechanism of Action:** The comparable efficacy of OHK9511 is consistent with its function as a tyrosine kinase inhibitor. Both drugs work by **targeting the BCR-ABL oncoprotein**, leading to inhibited proliferation and induced apoptosis in CML cells [3] [2].

- **Broader Evidence:** The findings on OHK9511 align with systematic reviews of generic imatinib. A 2021 review concluded that most generic formulations are **comparable to the original drug in terms of efficacy and safety**, both in newly diagnosed patients and those switching from branded imatinib, leading to significant reductions in healthcare costs [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Study of the Comparative - Anti Effects of leukemic ... Imatinib Mesylate [jstage.jst.go.jp]
2. Effectiveness of imatinib over etoposide in the treatment of... mesylate [spandidos-publications.com]
3. Therapeutic options for chronic myeloid leukemia [pmc.ncbi.nlm.nih.gov]
4. Current evidence on the efficacy and safety of generic ... [sciencedirect.com]

To cite this document: Smolecule. [Imatinib mesylate generic OHK9511 anti-leukemic effects]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b547881#imatinib-mesylate-generic-ohk9511-anti-leukemic-effects>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com